

Application Note: Preparation of 1-(Phenylthio)propan-2-amine Hydrochloride Standard Solution

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Compound of Interest

Compound Name: 1-(Phenylthio)propan-2-amine
hydrochloride

Cat. No.: B12313073

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Introduction & Significance

1-(Phenylthio)propan-2-amine (often referred to as thioamphetamine) is a structural analogue of amphetamine where the phenyl ring is linked to the propyl chain via a sulfide bridge. In forensic toxicology and drug intelligence, it serves as a route-specific impurity. Its presence typically indicates the use of sulfur-containing precursors (e.g., thiophenol-contaminated reagents) or specific reductive amination pathways involving sulfur-based catalytic poisons during the synthesis of Phenyl-2-Propanone (P2P).

Accurate quantification of this impurity requires a precise, stable reference standard. This protocol details the preparation of a certified stock solution from the hydrochloride salt, ensuring traceability and stability for GC-MS and LC-MS/MS analysis.

Chemical Properties & Safety Profile[1]

Property	Specification
Chemical Name	1-(Phenylthio)propan-2-amine hydrochloride
Structure	Ph-S-CH ₂ -CH(NH ₂)-CH ₃ · HCl
Molecular Formula	C ₉ H ₁₃ NS[1][2] · HCl
Molecular Weight	203.73 g/mol (Salt); 167.27 g/mol (Free Base)
Salt Factor	0.821 (Ratio of Free Base to Salt)
Physical State	White to off-white crystalline solid
Solubility	Soluble in Methanol, Water, DMSO; Sparingly soluble in Acetonitrile
Stability	Hygroscopic; susceptible to oxidation (sulfoxide formation) if improperly stored.

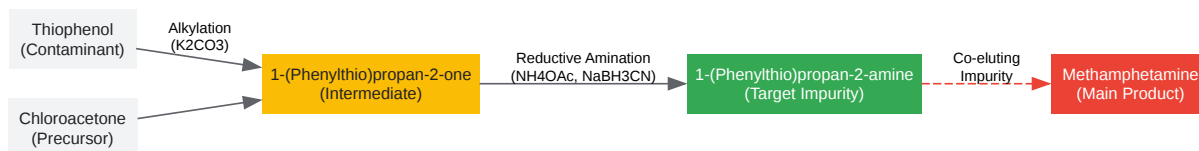
Safety Warning:

- Thio-compounds: possess a characteristic disagreeable odor and potential toxicity. Handle in a fume hood.
- Amine Salts: Irritating to eyes and skin. Wear nitrile gloves and safety glasses.

Formation & Synthesis Context

Understanding the origin of the standard is crucial for interpreting forensic data. The compound is typically formed via the reductive amination of 1-(phenylthio)propan-2-one, which itself is a byproduct of P2P synthesis when thiophenol is present.

Figure 1: Formation Pathway of 1-(Phenylthio)propan-2-amine



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Caption: Mechanistic pathway showing the formation of 1-(Phenylthio)propan-2-amine as a side-product in illicit methamphetamine synthesis.[3][4]

Protocol: Preparation of Stock Standard Solution

Objective: Prepare 10 mL of a 1.0 mg/mL (as free base) stock solution in Methanol. Solvent Choice: Methanol (LC-MS grade) is selected for its high solubility for amine salts and compatibility with both GC and LC mobile phases.

Materials Required[1][4][6][7][8][9][10][11][12]

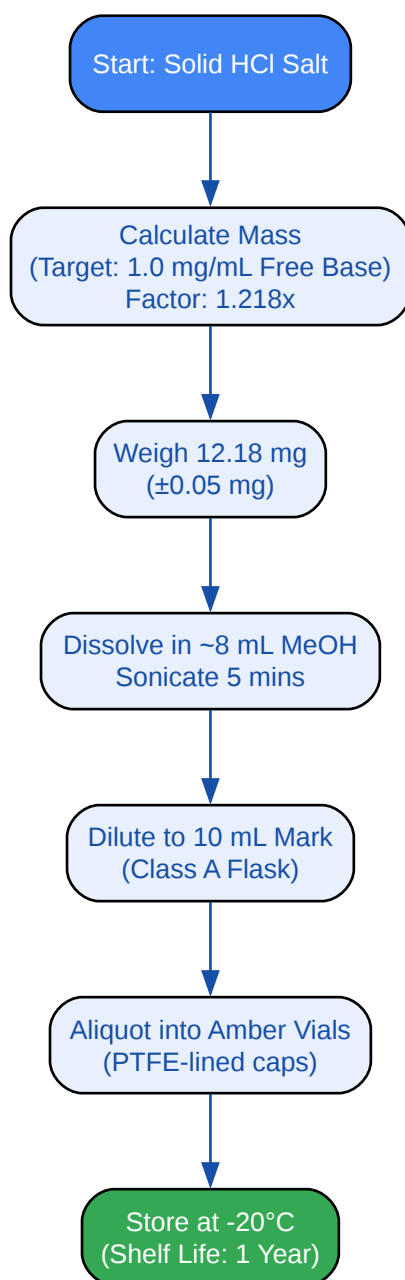
- 1-(Phenylthio)propan-2-amine HCl Reference Material (Purity >98%)
- Methanol (LC-MS Grade)
- 10 mL Volumetric Flask (Class A)
- Analytical Balance (Precision ± 0.01 mg)
- Ultrasonic Bath

Step-by-Step Methodology

- Calculate Mass Requirement: To obtain 1.0 mg/mL of the free base, we must account for the hydrochloride salt counterion.
- Weighing:
 - Tare a clean weighing boat or weighing funnel.

- Accurately weigh $12.18 \text{ mg} \pm 0.1 \text{ mg}$ of 1-(Phenylthio)propan-2-amine HCl.
- Record the exact mass to calculate the precise concentration (e.g., if 12.25 mg is weighed, actual conc. = 1.005 mg/mL).
- Dissolution:
 - Transfer the solid quantitatively into the 10 mL volumetric flask using a methanol rinse.
 - Fill the flask to approximately 80% volume with Methanol.
 - Sonicate for 5 minutes to ensure complete dissolution. The salt should dissolve rapidly; ensure no crystals remain at the meniscus.
- Dilution to Volume:
 - Allow the solution to equilibrate to room temperature (20°C).
 - Add Methanol dropwise to the calibration mark.
 - Invert the flask 10 times to homogenize.
- Storage:
 - Transfer to an amber glass vial with a PTFE-lined screw cap.
 - Label with: Compound Name, Concentration (Free Base), Solvent, Date, and Expiration (12 months).
 - Store at -20°C.

Figure 2: Standard Preparation Workflow



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Caption: Operational workflow for the preparation of the primary stock solution ensuring quantitative accuracy.

Preparation of Working Standards (Calibration Curve)

For quantitative analysis, prepare a 5-point calibration curve ranging from 10 ng/mL to 1000 ng/mL.

Standard ID	Target Conc. (ng/mL)	Volume of Source Solution	Source Conc.	Final Volume (MeOH)
WS-1	1000	100 µL	Stock (1 mg/mL)	100 mL
WS-2	500	500 µL	WS-1 (1000 ng/mL)	1 mL
WS-3	100	100 µL	WS-1 (1000 ng/mL)	1 mL
WS-4	50	500 µL	WS-3 (100 ng/mL)	1 mL
WS-5	10	100 µL	WS-3 (100 ng/mL)	1 mL

Note: Use calibrated micropipettes. Prepare working standards daily.

Analytical Validation (QC Check)

Before using the standard for casework, validate the solution using GC-MS or LC-MS.

Recommended GC-MS Conditions:

- Column: DB-5MS or Rxi-5Sil MS (30m x 0.25mm x 0.25µm).
- Inlet: 250°C, Splitless (1 min).
- Oven: 50°C (1 min) → 10°C/min → 280°C (5 min).
- Detection: EI Source (70 eV).
- Key Ions (m/z):
 - Base Peak: 44 (CH₃-CH=NH₂⁺, characteristic of amphetamines).

- Molecular Ion: 167 (weak).
- Fragment: 123 (Ph-S-CH₂⁺) – Diagnostic for phenylthio group.

Acceptance Criteria:

- Purity: Chromatographic purity >98% (Total Ion Chromatogram).
- Identity: Mass spectrum matches reference library (NIST/SWGDRUG) with Match Factor >900.

References

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